

An In-depth Technical Guide to Acid Blue 40

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Compound of Interest

Compound Name: Acid Blue 40

Cat. No.: B1260542

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and common experimental applications of **Acid Blue 40** (C.I. 62125). The information is intended for researchers, scientists, and professionals in drug development and related fields.

Core Compound Information

Molecular Formula: $C_{22}H_{16}N_3NaO_6S$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Weight: 473.43 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

IUPAC Name: Sodium 4-((4-acetamidophenyl)amino)-1-amino-9,10-dioxo-9,10-dihydroanthracene-2-sulfonate [\[4\]](#)

CAS Number: 6424-85-7 [\[1\]](#)[\[2\]](#)[\[3\]](#)

Synonyms: C.I. **Acid Blue 40**, Alizarin Direct Blue A2G, Weak Acid Blue 2G [\[5\]](#)

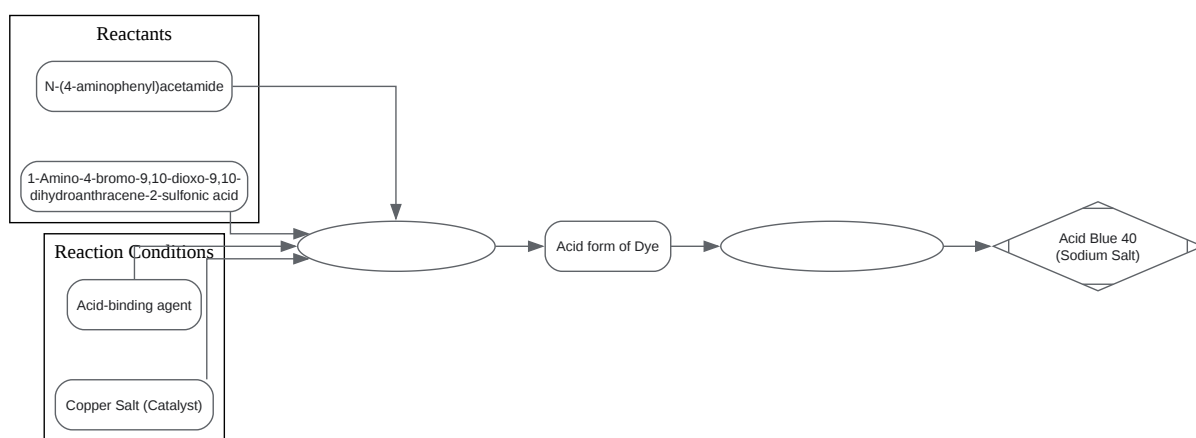
Physicochemical Properties

Acid Blue 40 is an anthraquinone dye that appears as a dark blue powder. [\[6\]](#)[\[7\]](#) It is known for its good solubility in water, forming a blue solution. [\[7\]](#) The dye is also soluble in ethanol and acetone, slightly soluble in nitrobenzene, and insoluble in benzene and dimethylbenzene. [\[5\]](#)[\[7\]](#)

Property	Value	Reference
Appearance	Dark blue powder	[7]
Solubility in Water (80 °C)	100 g/L	[5][7]
Melting Point	129-132 °C	[6]
Purity (Dye content)	≥ 98%	[8]

Synthesis of Acid Blue 40

The synthesis of **Acid Blue 40** involves a condensation reaction. The general manufacturing process is as follows: 1-Amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid is condensed with N-(4-aminophenyl)acetamide. This reaction is carried out in the presence of a copper salt and an acid-binding agent. The resulting product is then converted to its sodium salt.[5]



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Caption: Workflow for the synthesis of **Acid Blue 40**.

Experimental Protocols

Acid Blue 40 is utilized in various experimental contexts, particularly in environmental science for wastewater treatment studies and in analytical chemistry.

Protocol 1: Adsorption of Acid Blue 40 from Aqueous Solution

This protocol outlines a general procedure for studying the adsorption of **Acid Blue 40** onto an adsorbent material, such as activated carbon.

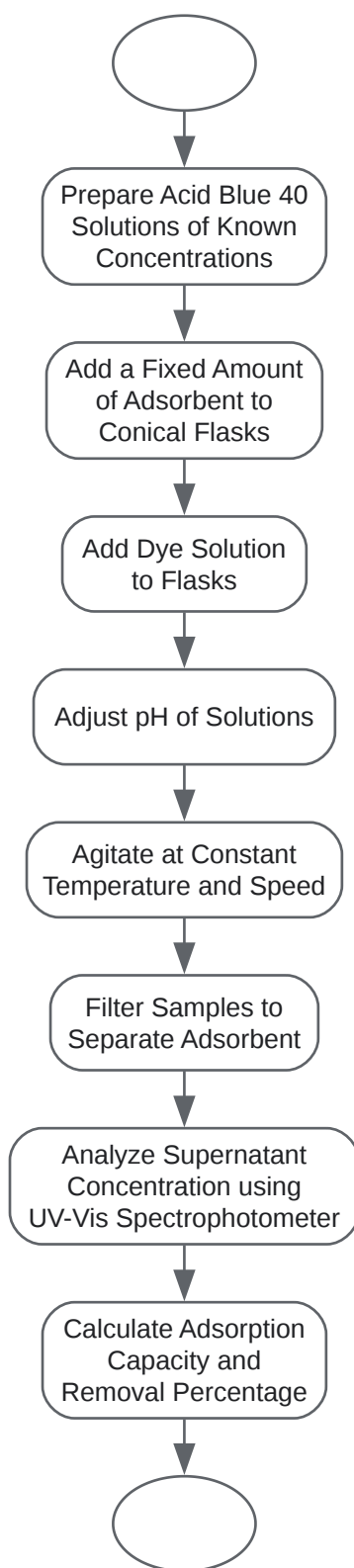
Materials:

- **Acid Blue 40**
- Adsorbent material (e.g., activated carbon)
- Distilled water
- Conical flasks (200 ml)
- Shaker water bath
- UV-Vis Spectrophotometer
- pH meter

Procedure:

- **Preparation of Stock Solution:** Prepare a stock solution of **Acid Blue 40** (e.g., 1000 mg/L) by dissolving a known weight of the dye in distilled water. Prepare standard solutions of varying concentrations by diluting the stock solution.
- **Batch Adsorption Experiments:**
 - Place a fixed amount of adsorbent (e.g., 0.1 g) into a series of conical flasks.

- Add a fixed volume (e.g., 100 ml) of **Acid Blue 40** solution of a specific concentration to each flask.
- Adjust the pH of the solutions to the desired value using dilute HCl or NaOH.
- Place the flasks in a shaker water bath at a constant temperature and agitation speed (e.g., 150 rpm) for a predetermined contact time to reach equilibrium.
- Analysis:
 - After the desired contact time, filter the samples to separate the adsorbent.
 - Measure the absorbance of the supernatant at the maximum wavelength (λ_{max}) of **Acid Blue 40** using a UV-Vis spectrophotometer.
 - Determine the final concentration of the dye using a pre-established calibration curve.
- Data Calculation:
 - Calculate the amount of dye adsorbed per unit mass of adsorbent (q_e) using the following equation:
 - $q_e = (C_0 - C_e) * V / m$
 - Where C_0 and C_e are the initial and equilibrium concentrations of the dye (mg/L), V is the volume of the solution (L), and m is the mass of the adsorbent (g).
 - The percentage removal of the dye can be calculated as:
 - $\% \text{ Removal} = ((C_0 - C_e) / C_0) * 100$



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Caption: Experimental workflow for **Acid Blue 40** adsorption studies.

Protocol 2: Photocatalytic Degradation of Acid Blue 40

This protocol provides a general method for assessing the photocatalytic degradation of **Acid Blue 40** using a semiconductor photocatalyst like TiO_2 .

Materials:

- **Acid Blue 40**
- Photocatalyst (e.g., TiO_2)
- Photoreactor with a UV light source
- Distilled water
- Magnetic stirrer
- Centrifuge
- UV-Vis Spectrophotometer

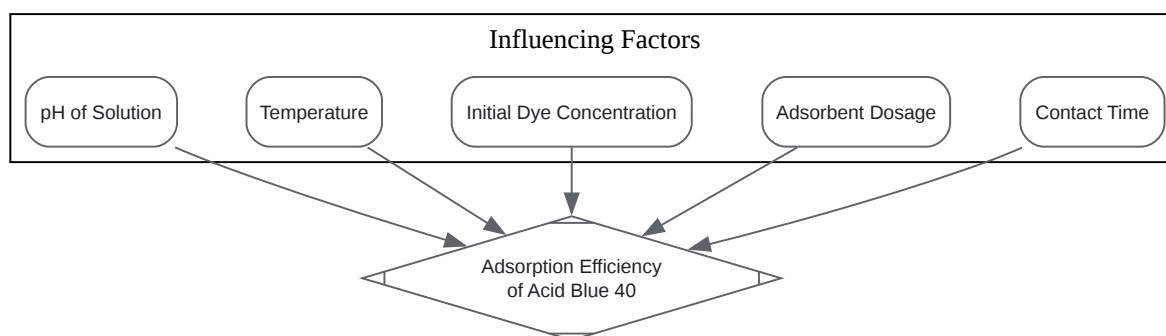
Procedure:

- **Preparation of Suspension:** Prepare a suspension by adding a specific amount of photocatalyst (e.g., 1 g/L) to a known concentration of **Acid Blue 40** solution.
- **Adsorption-Desorption Equilibrium:** Stir the suspension in the dark for a period (e.g., 30 minutes) to establish adsorption-desorption equilibrium between the dye and the photocatalyst surface.
- **Photocatalytic Reaction:**
 - Expose the suspension to a UV light source within the photoreactor under continuous stirring.
 - Withdraw aliquots of the suspension at regular time intervals.
- **Sample Analysis:**

- Centrifuge the collected samples to remove the photocatalyst particles.
- Measure the absorbance of the clear supernatant at the λ_{max} of **Acid Blue 40** using a UV-Vis spectrophotometer.
- Data Analysis:
 - Calculate the degradation efficiency at each time point using the formula:
 - $\text{Degradation (\%)} = ((A_0 - A_t) / A_0) * 100$
 - Where A_0 is the initial absorbance and A_t is the absorbance at time t .
 - The degradation kinetics can be modeled using appropriate kinetic equations (e.g., pseudo-first-order).

Factors Influencing Adsorption of Acid Blue 40

The efficiency of removing **Acid Blue 40** from aqueous solutions through adsorption is dependent on several key experimental parameters. Understanding the interplay of these factors is crucial for optimizing the removal process.



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Caption: Key factors influencing the adsorption of **Acid Blue 40**.

Applications

Acid Blue 40 is a versatile dye with applications in various industrial and scientific fields:

- Textile Industry: It is primarily used for dyeing wool, silk, and polyamide fibers.[5][7]
- Food Industry: It has been used as a food coloring agent.[9]
- Biological Research: In laboratory settings, it serves as a staining agent in microscopy for the visualization of cellular structures and processes.[7][9]
- Wastewater Treatment Research: Due to its presence in industrial effluents, it is often used as a model compound in studies on dye removal and degradation.[2]
- Nonlinear Optics: The optical properties of **Acid Blue 40** have been investigated for potential applications in nonlinear optics.[6]

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References

- 1. Acid Blue 40 | C₂₂H₁₆N₃NaO₆S | CID 23672996 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Comparative Study of the Adsorption of Acid Blue 40 on Polyaniline, Magnetic Oxide and Their Composites: Synthesis, Characterization and Application - PMC [pmc.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. Acid Blue 40 | 6424-85-7 [sigmaaldrich.com]
- 5. worlddyevariety.com [worlddyevariety.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. dawnscientific.com [dawnscientific.com]
- 8. Isotherm, Kinetic and Thermodynamic Studies on Adsorption of Brom...: Ingenta Connect [ingentaconnect.com]

- 9. chemimpex.com [chemimpex.com]
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